

# Technical Support Center: Recrystallization of 1-Bromo-2,5-dimethyl-4-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 1-Bromo-2,5-dimethyl-4-nitrobenzene

**Cat. No.:** B092686

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Welcome to the technical support guide for the purification of **1-Bromo-2,5-dimethyl-4-nitrobenzene**. This document is designed for researchers, chemists, and drug development professionals who are looking to achieve high purity of this compound through recrystallization. Here, we move beyond simple protocols to explain the causality behind our recommendations, empowering you to troubleshoot effectively and adapt the methodology to your specific experimental context.

## Section 1: Compound Profile & Recrystallization Feasibility

**1-Bromo-2,5-dimethyl-4-nitrobenzene** is a substituted nitroaromatic compound, a class of molecules often synthesized as intermediates in the development of pharmaceuticals and other high-value organic materials. The crude product from synthesis is typically contaminated with starting materials, regioisomers, or by-products from the nitration or bromination steps. As a stable, crystalline solid, it is an ideal candidate for purification by recrystallization, a technique that leverages differences in solubility between the target compound and its impurities in a chosen solvent at different temperatures.

Table 1: Physical & Chemical Properties of **1-Bromo-2,5-dimethyl-4-nitrobenzene**

Property	Value	Source
CAS Number	15540-81-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	230.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	2-bromo-5-nitro-p-xylene, 4- Bromo-2,5- dimethylnitrobenzene	<a href="#">[1]</a>
Appearance	Pale yellow solid (typical for this class of compounds)	<a href="#">[5]</a>
Melting Point	Not experimentally determined in readily available literature.	

Expert Note on Melting Point: The absence of a reported experimental melting point is a critical data gap. The melting point is crucial for troubleshooting issues like "oiling out." For context, related compounds such as m-bromonitrobenzene have a melting point of 56 °C. It is imperative to determine the melting point of your crude and purified material as a primary measure of purity.

## Section 2: Core Protocol for Recrystallization

This protocol represents a robust starting point for the purification of **1-Bromo-2,5-dimethyl-4-nitrobenzene**, using ethanol as the initial recommended solvent. This choice is based on the successful recrystallization of analogous bromonitroaromatic compounds from short-chain alcohols.[\[6\]](#)

### Step-by-Step Experimental Protocol

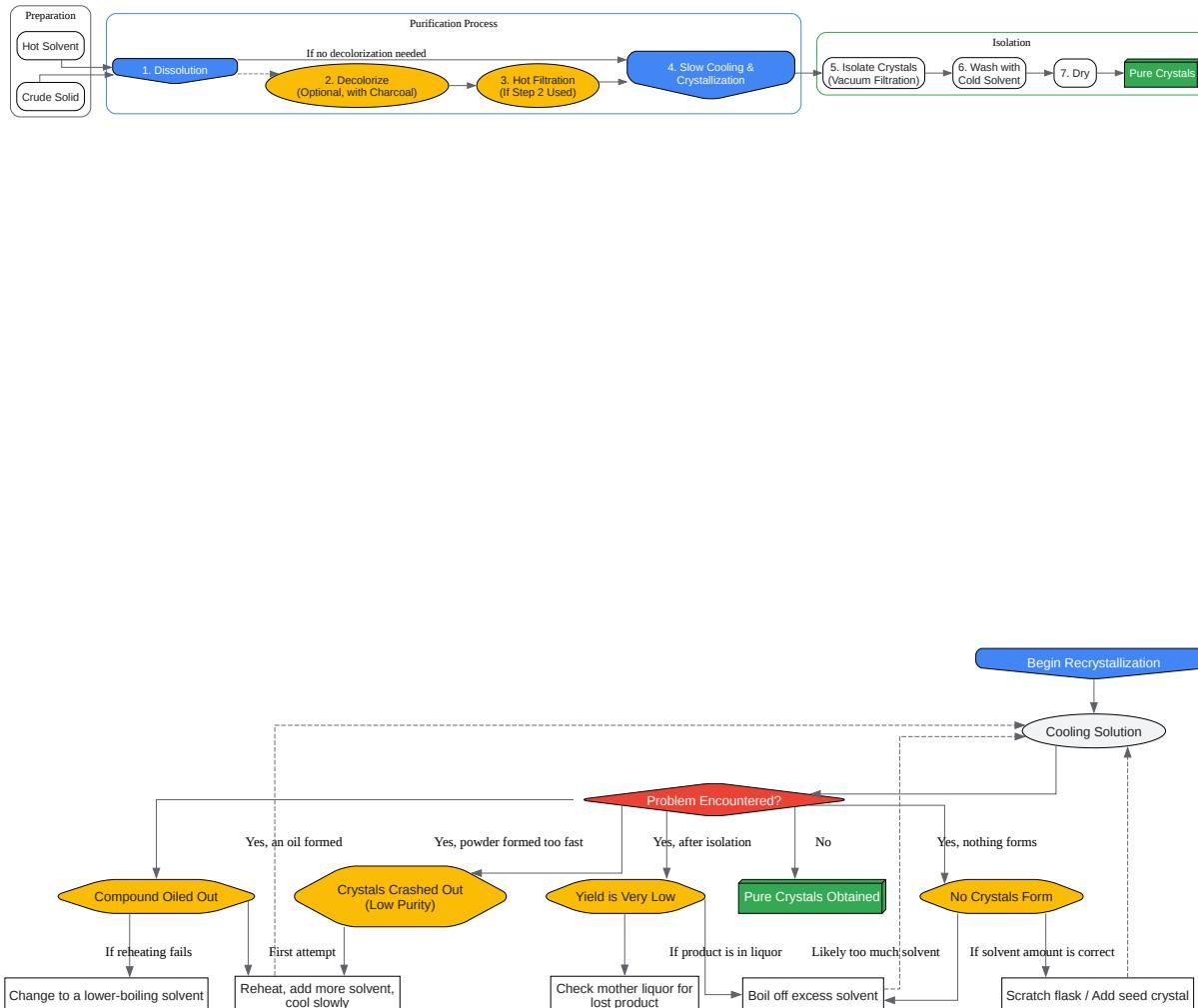
- Solvent Selection (Small Scale):
  - Place ~50 mg of your crude material into a small test tube.
  - Add the screening solvent (e.g., 95% ethanol) dropwise at room temperature. The compound should be sparingly soluble or insoluble.

- Gently heat the test tube in a water bath. The compound should fully dissolve in a minimal amount of hot solvent.
- Allow the solution to cool to room temperature, then place it in an ice bath. Abundant crystal formation indicates a suitable solvent.
- Dissolution (Scale-Up):
  - Place the bulk of your crude **1-Bromo-2,5-dimethyl-4-nitrobenzene** into an appropriately sized Erlenmeyer flask (the solvent should not fill more than half the flask's volume).
  - Add a magnetic stir bar or boiling chips.
  - Add the minimum amount of hot 95% ethanol needed to just dissolve the solid. Add the solvent in small portions, allowing the solution to return to a boil between additions. An excess of solvent is the most common reason for poor yield.[7]
- Decolorization (Optional):
  - If the hot solution is highly colored (deep yellow or brown), it may indicate colored impurities.
  - Remove the flask from the heat source and add a very small amount (1-2% by weight) of activated charcoal.
  - Reheat the solution to boiling for 2-5 minutes. Caution: Add charcoal to a slightly cooled solution to prevent violent bumping.
- Hot Filtration (If charcoal was used or insoluble impurities are present):
  - Set up a hot filtration apparatus (a pre-heated funnel with fluted filter paper).
  - Quickly filter the hot solution into a clean, pre-heated Erlenmeyer flask to remove the charcoal and any insoluble impurities. This step minimizes premature crystallization.
- Crystallization:
  - Cover the flask with a watch glass to prevent solvent evaporation and contamination.

- Allow the flask to cool slowly to room temperature on a benchtop. Slow cooling is crucial for the formation of large, pure crystals.[8]
- Once the flask has reached room temperature, place it in an ice-water bath for at least 30 minutes to maximize the yield of crystals.

- Isolation & Washing:
  - Collect the crystals by vacuum filtration using a Büchner funnel.
  - Wash the crystals with a small amount of ice-cold solvent to remove any residual soluble impurities from the crystal surfaces.
  - Break the vacuum and gently press the crystals with a clean stopper to remove excess solvent.
- Drying:
  - Dry the crystals on a watch glass or in a desiccator. Air drying is often sufficient. A vacuum oven at low temperature can be used for faster drying.
  - Once dry, determine the final mass (for yield calculation) and melting point to assess purity. A pure compound will have a sharp melting point range (typically < 2 °C).

## Recrystallization Workflow Diagram

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)